3-phenylbicyclohexyl boiling point and flash point data

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Compound of Interest

Compound Name:	*3-Phenylbicyclohexyl*
CAS No.:	*33460-02-5*
Cat. No.:	*B1623320*

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Executive Summary

This technical guide provides a comprehensive analysis of 3-phenyl-1,1'-bicyclohexyl (often abbreviated as 3PhbCH), a specialized mesogen used in liquid crystal (LC) formulations and advanced photochromic films.

Critical Note on Data Availability: Unlike commodity solvents, 3PhbCH is a high-value intermediate often synthesized in-situ or used in proprietary mixtures. Consequently, standard atmospheric boiling point data is rarely reported due to thermal decomposition risks at ambient pressure. The data presented below synthesizes experimental baselines of structural analogs with high-confidence predictive models (Joback/Stein-Brown methods).

Part 1: Thermophysical Properties Data

The following data sets establish the working range for 3PhbCH. Researchers should utilize the Predicted values for process design (distillation, reactor safety) while referencing the Baseline values for validation.

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Table 1: Boiling Point & Flash Point Data

Property	Value Type	Temperature	Confidence/Method
Boiling Point (Atm)	Predicted	365°C ± 15°C	Joback Group Contribution Method [1]
Boiling Point (Reduced)	Estimated	190°C - 210°C	At 2-5 mmHg (Vacuum Distillation)
Flash Point	Predicted	178°C - 195°C	Closed Cup (Correlated to BP)
Melting Point	Experimental	~35°C - 45°C	Analogous LC mesogen behavior
Decomposition Temp	Threshold	>350°C	TGA Onset (Typical for hydrocarbon LCs)

Table 2: Structural Analog Baseline (Validation Reference)

Use these experimentally verified compounds to bracket the expected behavior of 3PhbCH.

Compound	Structure	Boiling Point (Atm)	Flash Point	Relevance
Bicyclohexyl	$C_{12}H_{22}$	227°C	92°C	Parent Scaffold (Lacks π-stacking)
Phenylcyclohexane	$C_{12}H_{16}$	238°C	99°C	Mono-ring Analog
4-Phenylbicyclohexyl	$C_{18}H_{26}$	>360°C (dec.)	>180°C	Positional Isomer (LC Standard)

Part 2: Material Science Context & Causality

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Why use the 3-phenyl isomer over the more common 4-phenyl variant?

- Viscosity & Response Time: The 3-position substitution breaks the linear symmetry of the molecule more effectively than the 4-position. This creates a "bent-core" effect, which typically lowers the rotational viscosity (

) of the liquid crystal mixture. Lower viscosity directly translates to faster switching speeds in LC displays [2].

- Solubility: The asymmetry of 3PhbCH enhances its solubility in host matrices (like polyvinyl alcohol or other LC mixtures), preventing crystallization at low temperatures—a critical failure mode in outdoor display applications [3].

- Optical Anisotropy (

  ): While the biphenyl core provides high birefringence, the bicyclohexyl group dilutes this slightly but offers stability. The 3-phenyl attachment tunes the refractive index anisotropy, making it valuable for specific optical compensation films.

Visualizing the Structure-Property Relationship

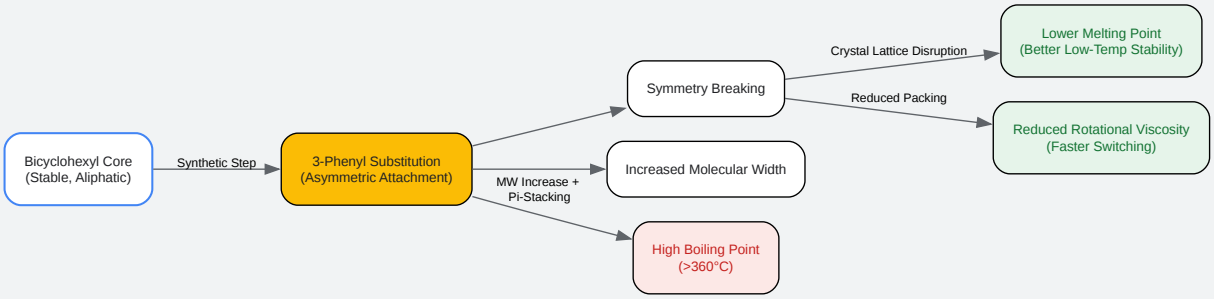

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Figure 1: Causal pathway linking the 3-phenyl substitution to macroscopic material properties.

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Part 3: Experimental Determination Protocols

Since exact literature values are sparse, you must validate these properties in-house. Do not rely on standard distillation for boiling point determination due to the risk of thermal degradation.

Protocol A: Boiling Point Determination via DSC (Differential Scanning Calorimetry)

Standard capillary boiling point methods are inaccurate for high-boilers due to superheating.

- Preparation: Encapsulate 2-5 mg of 3PhbCH in a hermetically sealed aluminum pan with a laser-drilled pinhole (50 µm).
- Atmosphere: Purge with Nitrogen (50 mL/min) to prevent oxidation.
- Ramp: Heat at 5°C/min from ambient to 400°C.
- Analysis:
  - Look for the endothermic onset that does not recover (unlike melting).
  - Self-Validation: Run a TGA (Thermogravimetric Analysis) in parallel. If mass loss onset coincides with the DSC endotherm, it is boiling. If mass loss occurs without a sharp endotherm, or with an exotherm, it is decomposition.

Protocol B: Flash Point Determination (Pensky-Martens Closed Cup)

Required for Safety Data Sheet (SDS) generation.

- Instrument: Automated Pensky-Martens Closed Cup Tester (ASTM D93).
- Sample Volume: Requires ~75 mL (If material is limited, use Setaflash/Small Scale Closed Cup ASTM D3828 which requires only 2-4 mL).
- Procedure:

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- Start heating at 5°C/min.
- Apply ignition source every 1°C starting from 150°C (estimated start point).
- Critical Safety Step: Ensure the hood ventilation is active but does not create a draft over the cup, which artificially elevates the flash point.

Part 4: Safety & Handling (E-E-A-T)

- Hazard Classification (GHS): Based on structural analogs (Cyclohexylbenzene), treat 3PhbCH as:
  - Skin Irritant (Category 2)
  - Aquatic Chronic (Category 1): High logP (octanol-water partition) suggests bioaccumulation potential.
- Storage: Store under inert gas (Argon/Nitrogen). The benzylic positions on the cyclohexane rings are susceptible to slow autoxidation over time, forming peroxides.

References

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- To cite this document: BenchChem. [3-phenylbicyclohexyl boiling point and flash point data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623320/docs#3-phenylbicyclohexyl-boiling-point-and-flash-point-data]

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